

# "2,2,4-Trimethyl-1,3-dioxolane" safety and handling precautions

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## Compound of Interest

Compound Name: 2,2,4-Trimethyl-1,3-dioxolane

Cat. No.: B074433

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An In-depth Technical Guide to the Safety and Handling of **2,2,4-Trimethyl-1,3-dioxolane**

This guide provides comprehensive safety and handling information for **2,2,4-trimethyl-1,3-dioxolane**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification

Identifier	Value
Chemical Name	2,2,4-Trimethyl-1,3-dioxolane
Synonyms	Acetone propylene glycol acetal, 2,2,4-Trimethyldioxolane
CAS Number	1193-11-9[1]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> [1][2][3]
Molecular Weight	116.16 g/mol [1][2]

## Hazard Identification

**2,2,4-Trimethyl-1,3-dioxolane** is classified as a flammable liquid and vapor.[1][4] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][4] Some sources also indicate it may be harmful if swallowed.

**GHS Classification:**

- Flammable Liquids: Category 3[\[1\]](#)
- Skin Irritation: Category 2[\[1\]](#)
- Eye Irritation: Category 2[\[1\]](#) or Serious Eye Damage, Category 1
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[\[1\]](#)  
[\[4\]](#)
- Acute Toxicity (Oral): Category 4

Signal Word: Warning[\[1\]](#)[\[4\]](#) or Danger

**Hazard Statements:**

- H226: Flammable liquid and vapor.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)
- H302: Harmful if swallowed.

## Physical and Chemical Properties

Property	Value
Physical State	Liquid <sup>[1]</sup>
Appearance	Colorless liquid <sup>[2]</sup>
Odor	Mild, musty, sweet <sup>[2]</sup>
Boiling Point	98.0 - 99.0 °C @ 760 mm Hg <sup>[2][5]</sup>
Flash Point	18.89 °C (66.0 °F) - closed cup <sup>[6]</sup>
Specific Gravity	0.899 - 0.905 @ 25 °C <sup>[6]</sup>
Refractive Index	1.393 - 1.398 @ 20 °C <sup>[6]</sup>
Water Solubility	111000 mg/L @ 18 °C <sup>[5]</sup>

## Experimental Protocols

Detailed experimental protocols for determining the toxicological and physicochemical properties of **2,2,4-trimethyl-1,3-dioxolane** are not typically provided in standard safety data sheets. These properties are determined through standardized testing methods, such as those established by the OECD (Organisation for Economic Co-operation and Development) or other relevant regulatory bodies. For instance, flash point is often determined using methods like the Tag Closed Cup (TCC) test. Acute toxicity studies (e.g., LD50) are conducted following specific OECD guidelines on animal testing.

## Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.<sup>[7]</sup>
- Wear suitable protective clothing, including gloves and eye/face protection.<sup>[7][8]</sup>
- Avoid contact with skin and eyes.<sup>[7]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[1][8]</sup>
- Use non-sparking tools.<sup>[7][8]</sup>

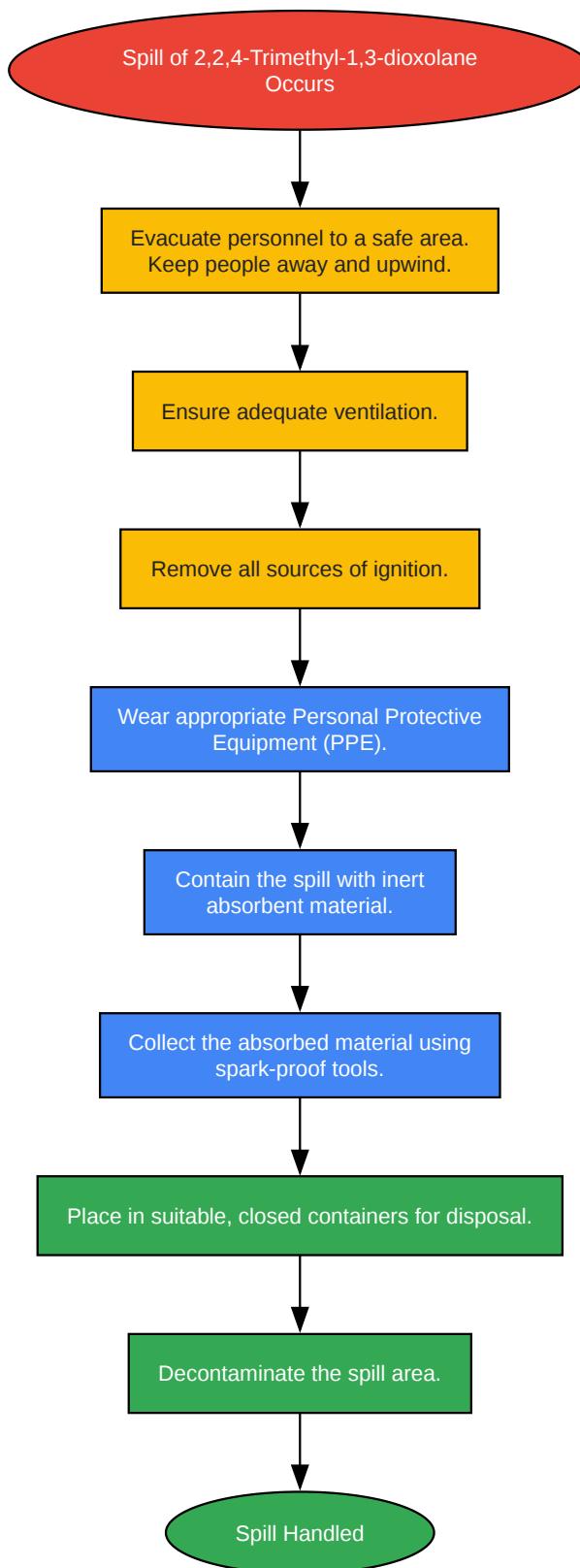
- Take precautionary measures against static discharge.[8]
- Do not eat, drink, or smoke when using this product.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from heat, sparks, and flame.[8]
- Store apart from incompatible materials.[7]

## Accidental Release Measures

In the event of a spill, the following workflow should be followed:

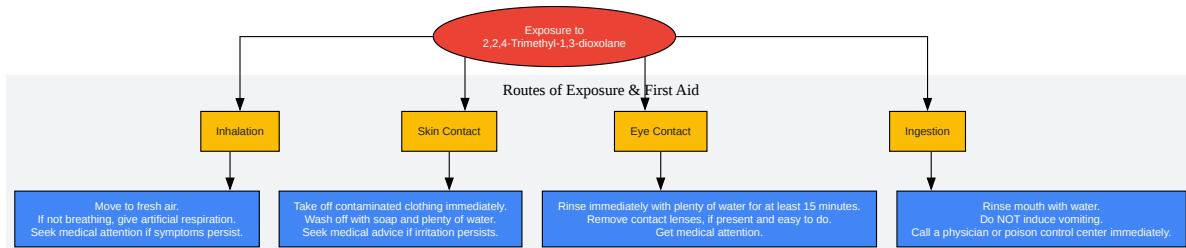


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Caption: Workflow for handling a chemical spill.

## First Aid Measures

The following diagram outlines the appropriate first aid measures for different routes of exposure to **2,2,4-trimethyl-1,3-dioxolane**.



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Caption: First aid measures for different exposure routes.

General Advice: If symptoms persist, call a physician.[\[1\]](#) Treat symptomatically.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air.[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[7\]](#)

## Stability and Reactivity

- Reactivity: None known, based on available information.[\[1\]](#)

- Chemical Stability: Stable under normal conditions.[1][8]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Incompatible Materials: None known.[1]
- Hazardous Decomposition Products: None under normal use conditions.[1]

## Toxicological Information

Quantitative toxicological data is limited in the provided search results. One source classifies it as "Acute toxicity, Oral (Category 4)".

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste should be sent to an approved waste disposal plant.

This technical guide is intended to provide a summary of the available safety and handling information for **2,2,4-trimethyl-1,3-dioxolane**. It is essential to consult the full Safety Data Sheet (SDS) from your supplier before use and to have a thorough understanding of the hazards and necessary precautions. Always work in a well-ventilated area and use appropriate personal protective equipment.

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